

# An In-depth Technical Guide on Pyridine-3,5-diamine

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## Compound of Interest

Compound Name: *pyridine-3,5-diamine*

Cat. No.: *B152807*

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This guide provides essential physicochemical data for **pyridine-3,5-diamine**, a compound of interest for researchers, scientists, and professionals in drug development.

## Physicochemical Properties of Pyridine-3,5-diamine

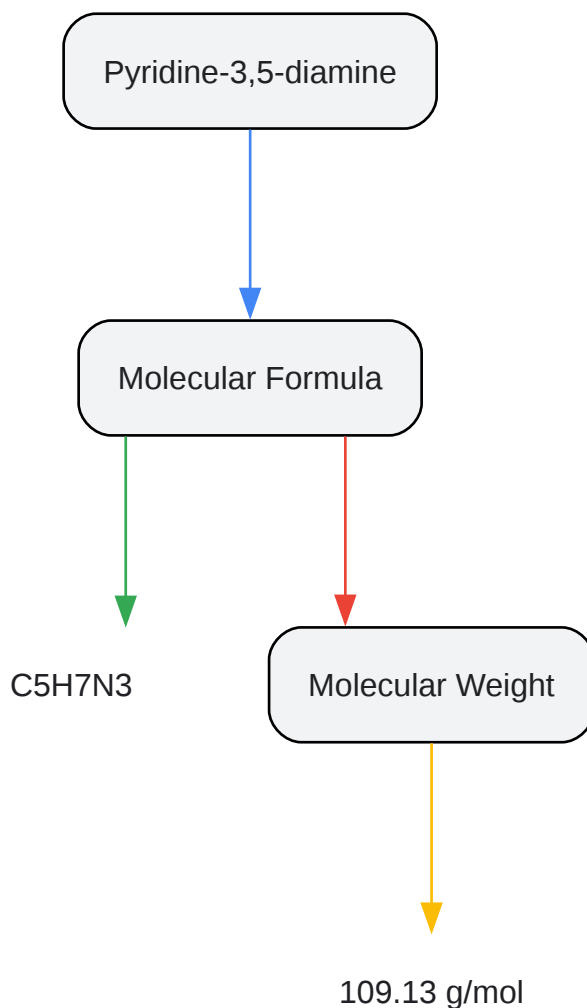
**Pyridine-3,5-diamine**, also known as 3,5-diaminopyridine, is a heterocyclic organic compound. [1] Its structure consists of a pyridine ring substituted with two amino groups at the 3 and 5 positions. [1] The presence of these polar amino groups makes the compound soluble in water and polar organic solvents. [1]

Below is a summary of its key molecular identifiers and properties.

Property	Value	Source
Molecular Formula	C5H7N3	[1][2][3][4][5]
Molecular Weight	109.13 g/mol	[2][5]
CAS Number	4318-78-9	[3][4]
Synonyms	3,5-Diaminopyridine, 3,5-Pyridinediamine	[1][2][3]

## Logical Relationship of Molecular Properties

The following diagram illustrates the logical flow from the compound's name to its fundamental molecular properties.



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Caption: Relationship between compound name, formula, and molecular weight.

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## References

- 1. CAS 4318-78-9: 3,5-Pyridinediamine | CymitQuimica [cymitquimica.com]
- 2. Pyridine, 3,5-diamino- | C<sub>5</sub>H<sub>7</sub>N<sub>3</sub> | CID 78014 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. PYRIDINE-3,5-DIAMINE | CAS 4318-78-9 [matrix-fine-chemicals.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
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